

An In-depth Technical Guide to 2-Bromo-N-(2-methylphenyl)acetamide

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Compound of Interest

Compound Name: 2-Bromo-n-(2-methylphenyl)acetamide

CAS No.: 5332-69-4

Cat. No.: B1266501

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This guide provides a comprehensive technical overview of **2-Bromo-N-(2-methylphenyl)acetamide**, a key synthetic intermediate in medicinal chemistry and materials science. As a Senior Application Scientist, the aim is to deliver not just procedural steps but a deeper understanding of the causality behind the synthesis, properties, and potential applications of this versatile molecule. This document is structured to empower researchers to confidently work with and innovate from this compound, grounded in scientific integrity and practical insights.

Core Compound Identification and Properties

Chemical Identity

2-Bromo-N-(2-methylphenyl)acetamide, also known as 2-Bromo-N-(o-tolyl)acetamide, is a halogenated aromatic amide. Its structure is characterized by a bromoacetyl group attached to

the nitrogen of 2-methylaniline (o-toluidine).

Identifier	Value	Source
CAS Number	5332-69-4	[1]
Molecular Formula	C ₉ H ₁₀ BrNO	[1]
Molecular Weight	228.09 g/mol	[1]
IUPAC Name	2-bromo-N-(2-methylphenyl)acetamide	[1]

Chemical Structure

Caption: 2D Structure of **2-Bromo-N-(2-methylphenyl)acetamide**.

Physicochemical Properties (Predicted and Inferred)

While extensive experimental data for this specific isomer is not readily available, properties can be inferred from closely related analogs and computational models.

Property	Value/Description	Rationale/Source
Physical State	Expected to be a solid at room temperature.	Analogy with similar N-aryl acetamides.[2]
Melting Point	Not experimentally determined. The related 2-chloro-N-(2-methylphenyl)acetamide has a melting point of 105-106 °C.	Based on the structure of a close analog.[3]
Solubility	Likely soluble in organic solvents like dichloromethane, ethyl acetate, and acetone. Sparingly soluble in water.	General solubility of N-substituted amides.
Stability	Stable under normal laboratory conditions. May be sensitive to light.	General stability of similar organic compounds.[2]

Synthesis and Mechanism

The primary route for the synthesis of **2-Bromo-N-(2-methylphenyl)acetamide** is the N-acylation of 2-methylaniline (o-toluidine) with a bromoacetyl halide, typically bromoacetyl bromide or bromoacetyl chloride.

Reaction Scheme

Caption: General synthesis of **2-Bromo-N-(2-methylphenyl)acetamide**.

Reaction Mechanism: Nucleophilic Acyl Substitution

The synthesis proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of 2-methylaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of the bromoacetyl halide. The presence of a mild base is crucial to neutralize the hydrobromic acid (HBr) byproduct, which would otherwise protonate the starting aniline, rendering it non-nucleophilic and halting the reaction.

Detailed Experimental Protocol (Adapted from a similar synthesis)

This protocol is adapted from the synthesis of the analogous 2-chloro-N-(o-tolyl)acetamide and 2-bromo-N-(p-chlorophenyl)acetamide and should be optimized for the specific substrates.[\[4\]](#)
[\[5\]](#)

Materials:

- 2-Methylaniline (o-toluidine)
- Bromoacetyl bromide (or bromoacetyl chloride)
- Dichloromethane (DCM), anhydrous
- Potassium carbonate (K_2CO_3) or a non-nucleophilic organic base like Diisopropylethylamine (DIPEA)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Hexanes

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-methylaniline (1.0 equivalent) in anhydrous dichloromethane.
- Add potassium carbonate (2.0 equivalents) or DIPEA (2.1 equivalents) to the solution.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of bromoacetyl bromide (1.1 equivalents) in anhydrous dichloromethane dropwise to the stirred reaction mixture.
- Allow the reaction to stir at 0 °C for 1-2 hours, then warm to room temperature and stir for an additional 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane or ethyl acetate (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel.

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** Bromoacetyl halides are highly reactive towards water, which would lead to the formation of bromoacetic acid and reduce the yield of the desired product.
- **Inert Atmosphere:** Prevents potential side reactions with atmospheric oxygen and moisture.
- **Low Temperature Addition:** The reaction is exothermic. Adding the acyl halide at 0 °C helps to control the reaction rate and minimize the formation of byproducts.
- **Use of a Base:** Essential to scavenge the acidic byproduct (HBr), which would otherwise deactivate the nucleophilic aniline starting material.

Safety and Handling

While a specific safety data sheet for **2-Bromo-N-(2-methylphenyl)acetamide** is not widely available, the hazards can be inferred from similar compounds.

Inferred Hazard Profile:

- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[6\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[6\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[6\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles.

- Skin Protection: Wear impervious gloves and a lab coat.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood.

Applications in Research and Drug Development

2-Bromo-N-arylacetamides are a class of compounds with significant utility as intermediates and building blocks in medicinal chemistry. The presence of the reactive C-Br bond makes them excellent electrophiles for substitution reactions.

Core Applications:

- Synthesis of Heterocyclic Compounds: These compounds are precursors to a wide range of heterocyclic structures, which are prevalent in many pharmaceuticals. The bromoacetyl moiety can react with various nucleophiles to form rings.
- Lead Optimization in Drug Discovery: The N-(2-methylphenyl)acetamide scaffold can be modified at the bromine position to explore structure-activity relationships (SAR). For example, substitution with different amines or thiols can lead to libraries of new compounds for biological screening.^[2]
- Development of Bioactive Molecules: N-phenylacetamide derivatives have been investigated for a variety of biological activities, including:
 - Antimicrobial and Antifungal Agents: The overall structure can be tailored to target microbial enzymes or cellular processes.^{[2][7]}
 - Anticancer Agents: These compounds can serve as scaffolds for the development of kinase inhibitors or other antiproliferative agents.^{[7][8]}
 - Enzyme Inhibitors: The electrophilic nature of the bromoacetyl group can be exploited for the covalent modification of enzyme active sites. For instance, related N-arylacetamides have been explored as tyrosinase inhibitors.^[9]

Illustrative Workflow: Derivatization for SAR Studies

Caption: A typical workflow for utilizing **2-Bromo-N-(2-methylphenyl)acetamide** in lead discovery.

Conclusion

2-Bromo-N-(2-methylphenyl)acetamide is a valuable and reactive intermediate for chemical synthesis. Its straightforward preparation and the versatility of the bromoacetyl group make it a powerful tool for researchers in drug discovery and materials science. A thorough understanding of its synthesis, handling, and reactivity is key to unlocking its full potential in the development of novel and functional molecules.

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